

Essential Safety and Logistics for Handling 4-Oxopentanenitrile

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Compound of Interest

Compound Name: 4-Oxopentanenitrile

Cat. No.: B1606563

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **4-Oxopentanenitrile** (CAS 927-56-0), including comprehensive operational and disposal plans.

Hazard Identification and Personal Protective Equipment

4-Oxopentanenitrile is a hazardous substance that requires careful handling to mitigate risks. The following table summarizes its hazard classifications.

| Hazard Class | GHS Hazard Statement |
|---|--|
| Acute Toxicity, Oral (Category 3) | H301: Toxic if swallowed[1] |
| Acute Toxicity, Dermal (Category 4) | H312: Harmful in contact with skin[1] |
| Skin Irritation (Category 2) | H315: Causes skin irritation[1] |
| Eye Irritation (Category 2A) | H319: Causes serious eye irritation[1] |
| Acute Toxicity, Inhalation (Category 4) | H332: Harmful if inhaled[1] |
| Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation | H335: May cause respiratory irritation |

To minimize exposure and ensure personal safety, the following Personal Protective Equipment (PPE) is mandatory when handling **4-Oxopentanenitrile**.

| PPE Category | Equipment |
|------------------------|---|
| Eye/Face Protection | Chemical safety goggles or a face shield. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes. |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required. |

Operational Plan for Handling **4-Oxopentanenitrile**

A systematic approach to handling **4-Oxopentanenitrile** from receipt to disposal is critical for laboratory safety.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled with the chemical name, CAS number, and hazard pictograms.
- Wear appropriate PPE (gloves and eye protection) during inspection.

2. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly closed when not in use.
- The storage area should be clearly marked with the appropriate hazard signs.

3. Handling and Use:

- All handling of **4-Oxopentanenitrile** should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[2]
- Wear the mandatory PPE at all times.
- Avoid contact with skin and eyes.[2]
- Do not eat, drink, or smoke in the area where the chemical is handled.
- After handling, wash hands thoroughly with soap and water.[2]

4. Emergency Procedures:

- In case of skin contact: Immediately flush the affected area with plenty of water for at least 15 minutes and remove contaminated clothing. Seek medical attention if irritation persists.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- In case of ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- In case of a spill: Evacuate the area. Wearing appropriate PPE, contain the spill using an inert absorbent material. Collect the absorbed material into a sealed container for disposal.

Disposal Plan for 4-Oxopentanenitrile

Proper disposal of **4-Oxopentanenitrile** is crucial to prevent environmental contamination and comply with regulations.

1. Waste Identification:

- All materials contaminated with **4-Oxopentanenitrile**, including empty containers, absorbent materials from spills, and contaminated PPE, must be treated as hazardous waste.

2. Waste Segregation and Collection:

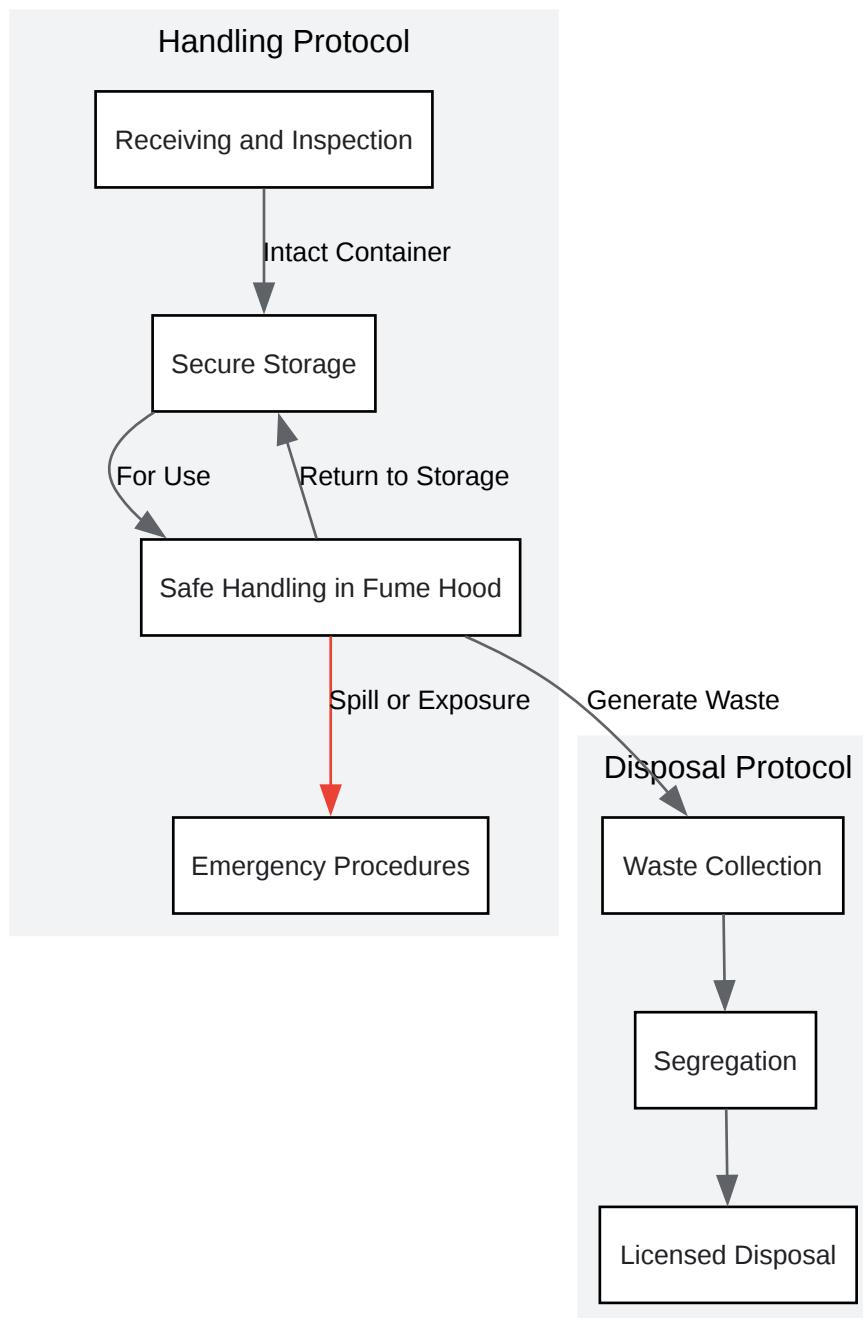
- Collect all **4-Oxopentanenitrile** waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.

3. Waste Disposal:

- Dispose of the hazardous waste through a licensed and approved hazardous waste disposal company.
- The primary recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.
- Always follow local, state, and federal regulations for hazardous waste disposal.

Workflow for Handling and Disposal of 4-Oxopentanenitrile

Workflow for Handling and Disposal of 4-Oxopentanenitrile

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References

- 1. 4-Oxopentanenitrile | C5H7NO | CID 225303 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aksci.com [aksci.com]
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